

Navigating the Safe Handling of Terbutryn-d5: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **Terbutryn-d5**, a deuterated analog of the herbicide Terbutryn. As a stable isotope-labeled internal standard, **Terbutryn-d5** is a critical component in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), for the detection of its unlabeled counterpart in various matrices. Understanding its properties and associated hazards is paramount for ensuring laboratory safety and data integrity.

Physicochemical and General Data

Terbutryn-d5 shares similar physicochemical properties with the unlabeled Terbutryn, with the primary difference being its increased molecular weight due to the presence of five deuterium atoms on the ethyl group. This isotopic labeling makes it an ideal internal standard for analytical quantification.[1][2]



Property	Value	Reference	
Chemical Name	N2-(tert-Butyl)-N4-(ethyl-d5)-6- (methylthio)-1,3,5-triazine-2,4- [1][2] diamine		
Synonyms	Terbutryn D5 (ethyl D5)	[1][2]	
CAS Number	1219804-47-3	[1][3]	
Unlabelled CAS Number	886-50-0	[1][3]	
Molecular Formula	C10H14D5N5S	[1]	
Molecular Weight	246.39 g/mol	[1]	
Appearance	White or colorless crystalline powder	[4]	
Melting Point	104-105 °C (for unlabeled Terbutryn)	[4]	
Solubility	Sparingly soluble in water. Soluble in organic solvents such as acetonitrile, methanol, and ethyl acetate.	[4][5]	
Storage Temperature	Store at room temperature, protected from moisture and light.[3] For solutions, store at 2-8°C or -20°C.[5]		
Stability	Stable under recommended storage conditions.[3] Avoid strong acids or bases.[6]		

Toxicological Profile and Hazard Identification

The toxicological data for **Terbutryn-d5** is not extensively available; therefore, the data for the unlabeled parent compound, Terbutryn, is used as a conservative proxy. Terbutryn is considered moderately toxic.



Hazard Identification	GHS Classification and Statements	
Pictograms		
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	
Precautionary Statements	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P391: Collect spillage. P501: Dispose of contents/container in accordance with local/regional/national/international regulations.	

Toxicity Data (for unlabeled Terbutryn)	Value	Species	Reference
Acute Oral LD50	2000 - 2500 mg/kg	Rat	[4]
Acute Dermal LD50	>2000 mg/kg	Rabbit	
Skin Irritation	May cause skin irritation	[4]	
Eye Irritation	May cause eye irritation	[4]	-

Experimental Protocols: Safe Handling and Use

The following protocols provide a general framework for the safe handling and use of **Terbutryn-d5** in a laboratory setting. Researchers should always refer to their institution's specific safety guidelines and the manufacturer's Safety Data Sheet.



Preparation of Stock and Working Standard Solutions

This protocol details the preparation of a stock solution from the neat (solid) **Terbutryn-d5** and subsequent dilutions to create working solutions.

- Acclimatization: Before opening, allow the sealed container of neat **Terbutryn-d5** to equilibrate to room temperature for at least 30 minutes to prevent condensation of atmospheric moisture.[7]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses with side shields, and nitrile gloves.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **Terbutryn-d5** using a calibrated analytical balance.
- Dissolution: Add the weighed solid to a Class A volumetric flask. Add a small amount of a suitable high-purity solvent (e.g., acetonitrile, methanol) and gently swirl to dissolve the solid completely.[5]
- Dilution to Volume: Once dissolved, dilute to the final volume with the same solvent. Cap the flask and invert it several times to ensure a homogenous solution.
- Labeling and Storage: Transfer the stock solution to a labeled amber glass vial with a PTFE-lined cap. The label should include the compound name, concentration, solvent, preparation date, and initials of the preparer. Store the stock solution at 2-8°C or -20°C, protected from light.[5]
- Working Solutions: Prepare working solutions by diluting the stock solution with the appropriate solvent as required for the analytical method.

Sample Preparation for LC-MS/MS Analysis

This is an example protocol for the extraction of a target analyte from a solid matrix and the addition of **Terbutryn-d5** as an internal standard.

 Sample Weighing: Weigh a homogenized sample (e.g., 5 g of soil or plant tissue) into a centrifuge tube.

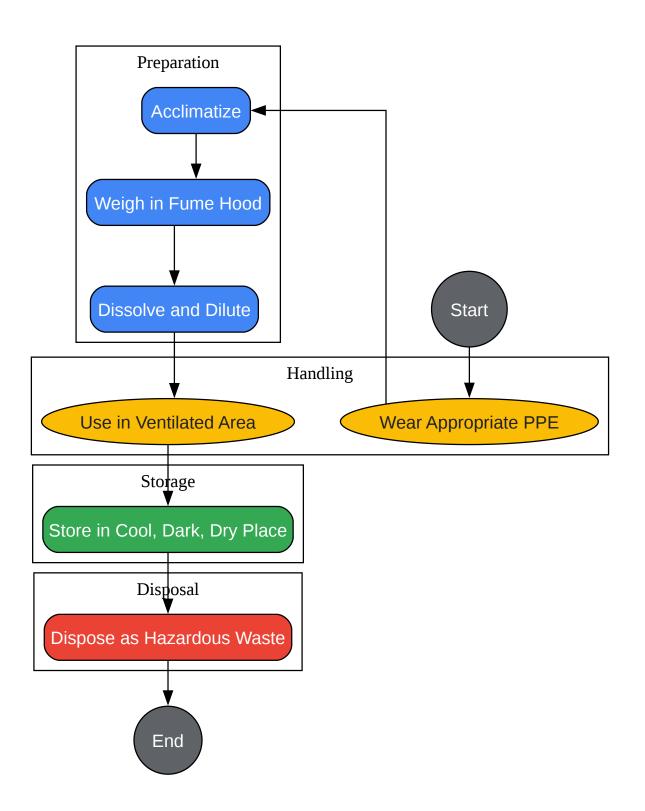


- Internal Standard Spiking: Add a known volume of a Terbutryn-d5 working solution to the sample.
- Extraction: Add the extraction solvent (e.g., acetonitrile) to the tube.
- Homogenization and Centrifugation: Vortex or shake the sample vigorously to ensure thorough extraction. Centrifuge the sample to separate the solid and liquid phases.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube.
- Evaporation and Reconstitution: Evaporate the solvent under a gentle stream of nitrogen. Reconstitute the residue in a suitable solvent for LC-MS/MS analysis.
- Analysis: Transfer the reconstituted sample to an autosampler vial for injection into the LC-MS/MS system.

Visualizing Safe Handling and Hazards

The following diagrams, generated using Graphviz, illustrate key safety workflows and the hazard profile of **Terbutryn-d5**.

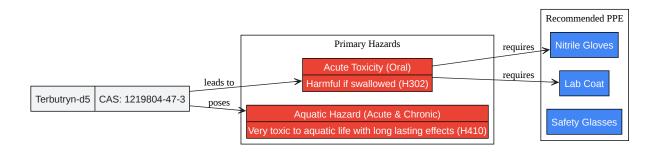




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Caption: Workflow for the safe handling of **Terbutryn-d5** in a laboratory setting.





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